

commercial suppliers of 2,4,5,6-Tetrachloropyrimidine

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Compound of Interest

Compound Name: 2,4,5,6-Tetrachloropyrimidine

Cat. No.: B156064

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An In-depth Technical Guide to the Commercial Sourcing and Quality Assessment of **2,4,5,6-Tetrachloropyrimidine**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

2,4,5,6-Tetrachloropyrimidine is a pivotal building block in the synthesis of targeted therapeutics and advanced agrochemicals. The integrity of the final product is intrinsically linked to the quality of this starting material. This guide provides a comprehensive framework for navigating the commercial supplier landscape for **2,4,5,6-Tetrachloropyrimidine**. It offers in-depth technical advice on supplier qualification, quality control, and best practices for handling and storage, empowering researchers and drug development professionals to make informed procurement decisions that safeguard the quality and reproducibility of their work.

Introduction to 2,4,5,6-Tetrachloropyrimidine: A Versatile Heterocyclic Intermediate

2,4,5,6-Tetrachloropyrimidine (CAS No. 1780-40-1) is a highly reactive, chlorinated heterocyclic compound.^[1] Its molecular structure, featuring four chlorine atoms attached to a pyrimidine ring, provides multiple sites for nucleophilic substitution, making it an exceptionally versatile intermediate in organic synthesis.^[2]

Chemical and Physical Properties:

- Molecular Formula: $C_4Cl_4N_2$ [3]
- Molecular Weight: 217.87 g/mol [3]
- Appearance: White to light yellow or light orange powder or crystals.[1]
- Melting Point: 65 - 70 °C[1]
- Boiling Point: 108 - 112 °C (at 12 mmHg)[1]

The pyrimidine scaffold is a core component of DNA and RNA, and its derivatives are widely utilized in medicinal chemistry.[4] Consequently, **2,4,5,6-Tetrachloropyrimidine** serves as a crucial starting material in the development of a range of pharmaceuticals, particularly antiviral and anticancer agents.[1] Its application extends to the agrochemical industry, where it is an intermediate in the synthesis of herbicides and fungicides.[1]

Given its role in the synthesis of high-value, biologically active molecules, the procurement of **2,4,5,6-Tetrachloropyrimidine** of verifiable and consistent quality is of paramount importance. Impurities or batch-to-batch variability can significantly impact reaction yields, impurity profiles of subsequent intermediates, and the biological activity of the final compound.

The Commercial Supplier Landscape

The market for **2,4,5,6-Tetrachloropyrimidine** consists of a mix of large chemical distributors and specialized manufacturers. These suppliers cater to a wide range of needs, from small-scale research quantities to bulk orders for process development and manufacturing.

Key Considerations for Supplier Selection:

- Purity and Specification: Suppliers typically offer **2,4,5,6-Tetrachloropyrimidine** with purities of 98% or higher, as determined by Gas Chromatography (GC).[5][6] It is crucial to obtain a detailed Certificate of Analysis (CoA) for each batch to verify its purity and impurity profile.
- Documentation and Traceability: Reputable suppliers will provide comprehensive documentation, including a CoA, Safety Data Sheet (SDS), and information on the manufacturing process and quality management system.

- **Scale-up Capability:** For drug development projects, it is essential to select a supplier who can provide consistent quality from research-scale to commercial-scale quantities.
- **Technical Support:** A supplier with a strong technical support team can provide valuable assistance with product inquiries, handling instructions, and troubleshooting.

Profiles of Key Commercial Suppliers

The following is a non-exhaustive list of commercial suppliers of **2,4,5,6-Tetrachloropyrimidine**, compiled from publicly available information.

- **TCI America:** A well-established supplier of research chemicals, offering **2,4,5,6-Tetrachloropyrimidine** with a purity of >98.0% (GC).^[6] Their products are available through distributors like Fisher Scientific.^[7]
- **Santa Cruz Biotechnology:** A global supplier of research reagents, providing **2,4,5,6-Tetrachloropyrimidine** for proteomics and other life science research applications.^[3]
- **BLD Pharm:** A supplier of a wide range of chemical products, including **2,4,5,6-Tetrachloropyrimidine**, for research and development.^[8]
- **Chem-Impex International:** A supplier of fine chemicals and intermediates, offering **2,4,5,6-Tetrachloropyrimidine** with a purity of $\geq 98\%$ (GC).^[1]
- **CP Lab Safety:** A distributor of laboratory chemicals, providing **2,4,5,6-Tetrachloropyrimidine** with a minimum purity of 98% (GC).^[5]
- **ChemicalBook:** An online platform that lists multiple suppliers of **2,4,5,6-Tetrachloropyrimidine**, offering a range of purities and quantities.^[9]

Comparative Analysis of Supplier Specifications

Supplier/Distributor	Purity Specification	Available Quantities	Notes
TCI America (via Fisher Scientific)	>98.0% (GC)[6]	Research to bulk	Established supplier with a strong distribution network.
Santa Cruz Biotechnology	Not specified	Research quantities	Focus on life science research applications.
BLD Pharm	Not specified	Research to bulk	Offers a broad portfolio of chemical products.
Chem-Impex International	≥ 98% (GC)[1]	Not specified	Supplier of fine chemicals and intermediates.
CP Lab Safety	min 98% (GC)[5]	Gram quantities	Distributor of laboratory chemicals.

Note: This table is based on publicly available information and may not be exhaustive. It is recommended to contact suppliers directly for the most up-to-date specifications and availability.

Technical Guide to Procurement and Quality Assessment

A systematic approach to supplier qualification and incoming quality control is essential to ensure the consistent quality of **2,4,5,6-Tetrachloropyrimidine**.

Step-by-Step Supplier Qualification Protocol

- Initial Screening: Identify potential suppliers based on their product specifications, scale-up capabilities, and reputation in the industry.
- Request for Information (RFI): Contact shortlisted suppliers to request detailed product information, including a sample CoA, SDS, and information on their quality management

system.

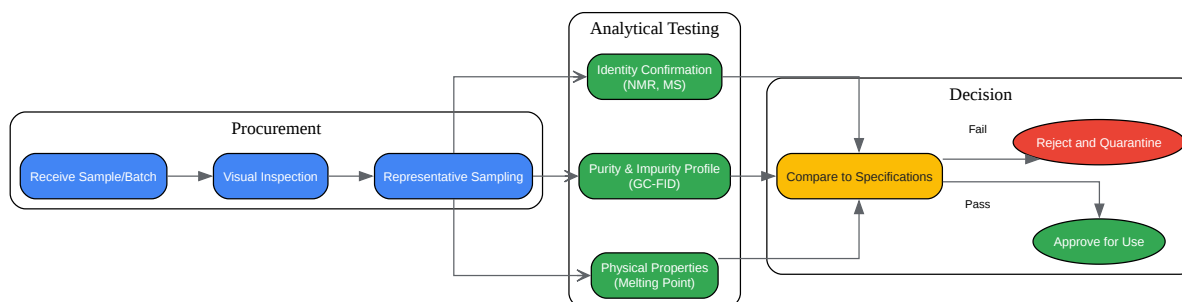
- **Sample Evaluation:** Obtain a sample from the most promising supplier(s) for in-house quality control testing.
- **Analytical Testing:** Perform a comprehensive analysis of the sample to verify its identity, purity, and impurity profile using the methods outlined in the following section.
- **Supplier Audit (for large-scale supply):** For critical applications and large-volume procurement, consider conducting an audit of the supplier's manufacturing facility to assess their quality systems and manufacturing processes.
- **Approval and Monitoring:** Once a supplier is approved, establish a program for ongoing monitoring of their product quality through batch-to-batch testing.

Recommended Analytical Methods for Quality Control

The following analytical techniques are recommended for the quality control of **2,4,5,6-Tetrachloropyrimidine**:

- **Identity:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To confirm the chemical structure.
 - **Mass Spectrometry (MS):** To confirm the molecular weight.
- **Purity:**
 - **Gas Chromatography (GC) with Flame Ionization Detection (FID):** To determine the purity and quantify impurities.
- **Physical Properties:**
 - **Melting Point:** As an indicator of purity.
 - **Appearance:** Visual inspection for color and form.

Quality Control Workflow Diagram



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Caption: Quality control workflow for incoming **2,4,5,6-Tetrachloropyrimidine**.

Handling, Storage, and Safety Considerations

Proper handling and storage are crucial for maintaining the quality and ensuring the safety of **2,4,5,6-Tetrachloropyrimidine**.

- Handling:
 - Handle in a well-ventilated area, preferably in a fume hood.
 - Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[10]
- Storage:
 - Store in a tightly sealed container in a cool, dry place.^[10] Some suppliers recommend storage at 2-8°C.^{[1][8]}

- Protect from moisture, as the compound is moisture-sensitive and can undergo hydrolysis. [\[11\]](#)
- Store under an inert atmosphere (e.g., argon) to prevent degradation. [\[5\]](#)
- Safety:
 - Consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, first-aid measures, and disposal.

Conclusion

The selection of a reliable commercial supplier for **2,4,5,6-Tetrachloropyrimidine** is a critical step in the research and development of new pharmaceuticals and agrochemicals. By implementing a robust supplier qualification process, conducting thorough in-house quality control, and adhering to best practices for handling and storage, researchers and drug development professionals can ensure the quality and consistency of this vital building block, thereby enhancing the reliability and success of their scientific endeavors.

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